

solubility issues (+)-Neomenthol aqueous solutions DMSO

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Compound Focus: (+)-Neomenthol

CAS No.: 2216-52-6

Cat. No.: S3311839

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Solubility & Basic Properties of (+)-Neomenthol

Understanding the solubility of **(+)-Neomenthol** is fundamental for designing experiments, particularly in biological assays. The table below summarizes its key physicochemical properties and solubility data [1] [2].

Property	Value	Conditions / Notes
Molecular Formula	C ₁₀ H ₂₀ O	-
Molecular Weight	156.27 g/mol	-
Water Solubility	434 mg/L	25°C
LogP	3.4	25°C (indicates high lipophilicity)
DMSO Stock Solution	≥ 31 mg/mL	≥ 198 mM; use fresh, dry DMSO

The very low aqueous solubility and high LogP value mean that **(+)-Neomenthol** is highly lipophilic. For cell-based assays, you must first prepare a concentrated stock solution in DMSO before diluting it into your aqueous buffer or culture medium.

Experimental Preparation Protocols

Here are detailed methodologies for preparing stock solutions and dosing solutions for your *in vitro* experiments, based on the solubility data.

DMSO Stock Solution Preparation

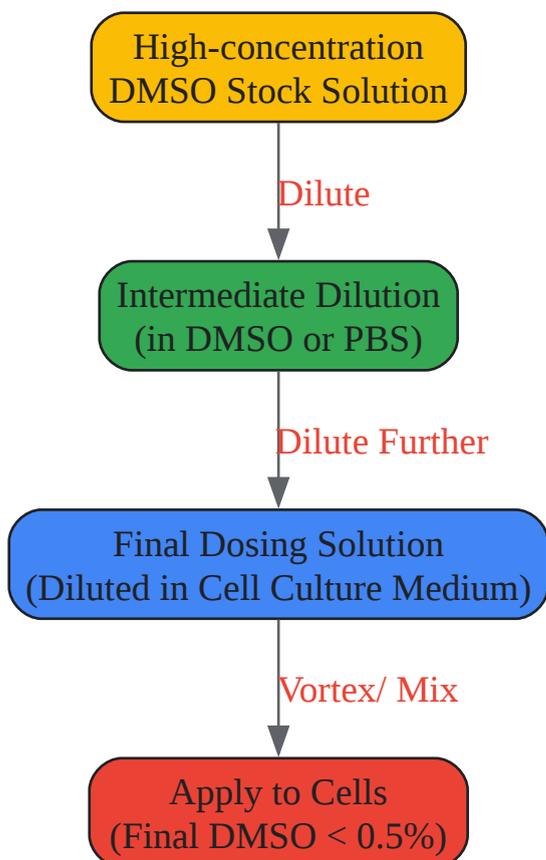
This protocol is for creating a high-concentration master stock suitable for long-term storage and further dilution [2].

- **Step 1: Calculate Mass & Volume**
 - Determine the desired final concentration (e.g., 200 mM) and volume (e.g., 1 mL).
 - **Mass of compound** = (Desired Molarity) × (Molecular Weight) × (Volume in L)
 - Example: For 1 mL of 200 mM solution, mass = 0.2 mol/L × 156.27 g/mol × 0.001 L = **31.25 mg**.
- **Step 2: Weigh and Dissolve**
 - Accurately weigh 31.25 mg of **(+)-Neomenthol**.
 - Transfer it to a 1 mL vial.
 - Add dry DMSO to a final volume of 1 mL. Vortex or sonicate until completely dissolved.
- **Step 3: Storage**
 - Aliquot the stock solution into smaller, tightly sealed vials.
 - Store at **-20°C** for long-term stability (up to 24 months). Avoid repeated freeze-thaw cycles.

Aqueous Dosing Solution Preparation

This method describes how to create a working solution for treating cells in culture, ensuring the compound is properly delivered without precipitating [3] [2].

- **Principle:** Serial dilution is used to gradually reduce the DMSO concentration from the stock to the final dosing solution, which helps maintain compound solubility.
- **Workflow:** The following diagram illustrates the preparation steps to create a treatment solution for cell cultures.



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- **Critical Considerations:**

- **DMSO Final Concentration:** The final concentration of DMSO in the cell culture medium should typically be $\leq 0.5\%$ to minimize cytotoxicity and solvent effects [3].
- **Solution Clarity:** After each dilution step, visually inspect the solution to ensure it is clear and there is no precipitate. If cloudiness occurs, the compound may be crashing out of solution.

Frequently Asked Questions (FAQs)

Q1: The compound precipitates when I add my DMSO stock to the aqueous buffer. What should I do?

A1: This is a common issue due to the compound's high lipophilicity. You can try:

- Ensuring you are using **fresh, dry DMSO** to make the stock, as moisture can reduce solubility [3].
- Adding the DMSO stock to the aqueous medium **dropwise** while vigorously vortexing or sonicating to facilitate mixing.
- Using a co-solvent system, such as a small percentage of ethanol, if compatible with your assay [2].

Q2: What is the maximum DMSO concentration I can safely use in cell culture? A2: While this can vary by cell line, a general safe limit is **0.1% to 0.5% v/v**. It is crucial to include a vehicle control group in your experiments that is treated with the same concentration of DMSO to account for any solvent effects on cell viability or growth [4] [3].

Q3: How should I store (+)-Neomenthol and its solutions? A3:

- **Solid compound:** Store at **2-8°C** in a dry place [1].
- **DMSO stock solutions:** Aliquot and store at **-20°C**. When prepared and stored correctly, these can be stable for up to 24 months [2].
- **Aqueous working solutions:** For the best results, prepare these fresh on the day of use.

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